

1-Ethyl-1-cyclopentene molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Ethyl-1-cyclopentene

Cat. No.: B1583899

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In-Depth Technical Guide: 1-Ethyl-1-cyclopentene

This guide provides a detailed overview of the fundamental physicochemical properties of **1-Ethyl-1-cyclopentene**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

1-Ethyl-1-cyclopentene is an unsaturated hydrocarbon. Its core identifying characteristics are its molecular formula and molecular weight, which are crucial for stoichiometric calculations, analytical characterization, and pharmacokinetic modeling in drug development.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₇ H ₁₂	PubChem[1], NIST[2][3], Fisher Scientific[4]
Molecular Weight	96.17 g/mol	PubChem[1], Fisher Scientific[4]
Molecular Weight (more precise)	96.1702 g/mol	NIST[2][3]

Experimental Protocols

The determination of the molecular weight and formula of a compound like **1-Ethyl-1-cyclopentene** typically involves a combination of mass spectrometry and elemental analysis.

1. Mass Spectrometry for Molecular Weight Determination

- Objective: To determine the mass-to-charge ratio (m/z) of the molecular ion, which corresponds to the molecular weight.
- Methodology:
 - Sample Introduction: A dilute solution of **1-Ethyl-1-cyclopentene** in a volatile solvent (e.g., methanol or acetonitrile) is introduced into the mass spectrometer.
 - Ionization: Electron Ionization (EI) is a common technique for volatile compounds. The sample is bombarded with a high-energy electron beam, causing the molecule to lose an electron and form a positively charged molecular ion (M^+).
 - Mass Analysis: The ions are accelerated and separated based on their mass-to-charge ratio in a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
 - Detection: A detector records the abundance of ions at each m/z value. The peak with the highest m/z value that is not an isotopic peak typically represents the molecular ion.

2. Elemental Analysis for Molecular Formula Determination

- Objective: To determine the empirical formula by measuring the percentage composition of each element (carbon and hydrogen).
- Methodology:
 - Combustion: A precisely weighed sample of **1-Ethyl-1-cyclopentene** is combusted in a furnace in the presence of excess oxygen.
 - Product Collection: The combustion products, carbon dioxide (CO_2) and water (H_2O), are passed through separate absorption tubes.

- Quantification: The mass of CO₂ and H₂O is determined by the weight gain of the absorption tubes.
- Calculation: The percentages of carbon and hydrogen in the original sample are calculated from the masses of CO₂ and H₂O. These percentages are then used to determine the empirical formula. The molecular formula is subsequently determined by comparing the empirical formula weight with the molecular weight obtained from mass spectrometry.

Logical Relationship Diagram

The following diagram illustrates the relationship between the compound's name, its elemental composition, and its resulting molecular properties.



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Relationship between Compound Name, Formula, and Molecular Weight.

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References

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- 2. 1-Ethylcyclopentene [webbook.nist.gov]
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- 4. 1-Ethyl-1-cyclopentene 96.0+%, TCI America 5 mL | Buy Online | TCI America | Fisher Scientific [fishersci.com]

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